

A Technical Guide to the Physical Properties of Dimethyl Vinylphosphonate

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Compound of Interest

Compound Name: *Dimethyl vinylphosphonate*

CAS No.: 4645-32-3

Cat. No.: B1359777

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **dimethyl vinylphosphonate**, specifically its boiling point and density. The information herein is collated from various sources to ensure accuracy and is supplemented with detailed experimental protocols for the determination of these properties.

Core Physical Properties of Dimethyl Vinylphosphonate

Dimethyl vinylphosphonate is a reactive organophosphorus compound with applications in polymer chemistry and as an intermediate in organic synthesis. Accurate knowledge of its physical properties is crucial for its handling, purification, and use in various chemical reactions.

Quantitative Data Summary

The boiling point and density of **dimethyl vinylphosphonate** are summarized in the table below. It is important to note the conditions under which these values were determined, as the

boiling point is highly dependent on pressure.

Physical Property	Value	Conditions
Boiling Point	72.5 °C	at 10 Torr[1]
197-202 °C	at atmospheric pressure (literature value)[2][3]	
Density	1.1405 g/cm ³	at 20 °C[1]
1.146 g/mL	at 20 °C (literature value)[2][3]	

Experimental Protocols

The following sections detail the methodologies for determining the boiling point and density of a liquid compound like **dimethyl vinylphosphonate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4][5][6] For small sample volumes, a micro-boiling point determination method is often employed.[7][8]

Micro-Boiling Point Determination using a Heating Block:

- **Sample Preparation:** Approximately 0.5 mL of the liquid sample is placed into a small test tube, and a small magnetic stir bar is added to prevent bumping.[7][8]
- **Apparatus Setup:** The test tube is placed in a heating block on a hot plate stirrer. A thermometer is positioned with its bulb about 1 cm above the liquid's surface.[7][8] The entire setup should be placed in a fume hood.[7][8]
- **Heating and Observation:** The sample is heated gently while stirring.[7] The boiling point is reached when the liquid is observed to be boiling and a ring of condensing vapor is visible on the walls of the test tube at the same level as the thermometer bulb.[7]
- **Measurement:** The temperature at which the vapor and liquid are in equilibrium (i.e., the temperature of the refluxing vapor) is recorded as the boiling point.[7] The heating should be

controlled to ensure a slow, steady reflux.[7]

Thiele Tube Method:

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is placed inverted into the fusion tube.[4]
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and both are immersed in a Thiele tube containing heating oil.[4] The shape of the Thiele tube allows for uniform heating of the oil through convection.[8]
- **Heating and Observation:** The Thiele tube is gently heated. Initially, a stream of air bubbles will emerge from the capillary tube.[4] As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be observed.[4]
- **Measurement:** Heating is stopped at this point. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[4]

Determination of Density

The density of a liquid is its mass per unit volume. A common and straightforward method for its determination involves measuring the mass of a known volume of the liquid.[9]

Method using a Graduated Cylinder and Balance:

- **Measure the Mass of the Empty Cylinder:** A dry, empty measuring cylinder is placed on an electronic balance, and its mass is recorded, or the balance is tared to zero.[9][10][11]
- **Measure a Known Volume of Liquid:** A specific volume of the liquid (e.g., 20-25 mL) is carefully added to the graduated cylinder. The volume should be read from the bottom of the meniscus.[9][12]
- **Measure the Mass of the Liquid and Cylinder:** The measuring cylinder containing the liquid is weighed, and the combined mass is recorded.[9][11][12]
- **Calculate the Mass of the Liquid:** The mass of the empty cylinder is subtracted from the combined mass to determine the mass of the liquid.[11][12]

- Calculate the Density: The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume).[9] For greater accuracy, the measurements can be repeated, and an average density can be calculated.[9][12]

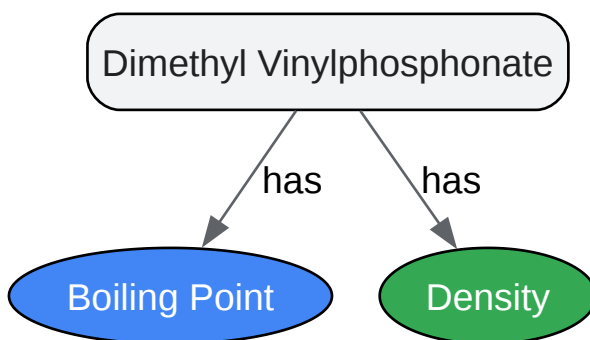
Pycnometer Method:

For more precise measurements, a pycnometer, which is a flask with a specific, accurately known volume, can be used.[13]

- Measure the Mass of the Empty Pycnometer: The clean, dry pycnometer is weighed.[13]
- Fill and Weigh the Pycnometer with the Liquid: The pycnometer is filled with the liquid, ensuring no air bubbles are trapped, and weighed again.[13]
- Calculate the Mass of the Liquid: The mass of the empty pycnometer is subtracted from the mass of the filled pycnometer.
- Calculate the Density: The mass of the liquid is divided by the known volume of the pycnometer to determine the density.[13]

Logical Relationship Diagram

The following diagram illustrates the relationship between **dimethyl vinylphosphonate** and its fundamental physical properties.



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Caption: Relationship between **Dimethyl Vinylphosphonate** and its Physical Properties.

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